

1-Propynyllithium: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Propynyllithium

Cat. No.: B039626

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CAS Number: 4529-04-8

This technical guide provides an in-depth overview of **1-Propynyllithium**, a critical organolithium reagent in organic synthesis. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and reactivity.

Chemical and Physical Properties

1-Propynyllithium, with the chemical formula C_3H_3Li , is a powerful nucleophile utilized in the formation of carbon-carbon bonds.^{[1][2]} It is a white solid that is highly reactive and sensitive to air and moisture, necessitating handling under an inert atmosphere such as argon or nitrogen.^{[1][2]}

Physical Properties

A summary of the key physical properties of **1-Propynyllithium** is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₃ Li	[1][3][4]
Molecular Weight	46.00 g/mol	[1][2][5]
Appearance	White solid/powder	[1][2]
Solubility	Soluble in 1,2-dimethoxyethane and tetrahydrofuran (THF). Partially soluble in ether. Soluble in liquid ammonia.	[1][2][4]
Melting Point	Data not available	
Boiling Point	Data not available	[3]
Density	Data not available	[3]

Chemical Identifiers

Identifier	Value	Reference(s)
CAS Number	4529-04-8	[1][2][6]
EC Number	224-862-4	[2]
PubChem CID	78287	[2]
SMILES	[Li+].CC#[C-]	[1][2]
InChI	InChI=1S/C3H3.Li/c1-3-2;/h1H3;/q-1;+1	[1][2]

Experimental Protocols

Preparation of 1-Propynyllithium

1-Propynyllithium is typically prepared in situ for immediate use. Several methods are commonly employed:

Method A: From Propyne Gas

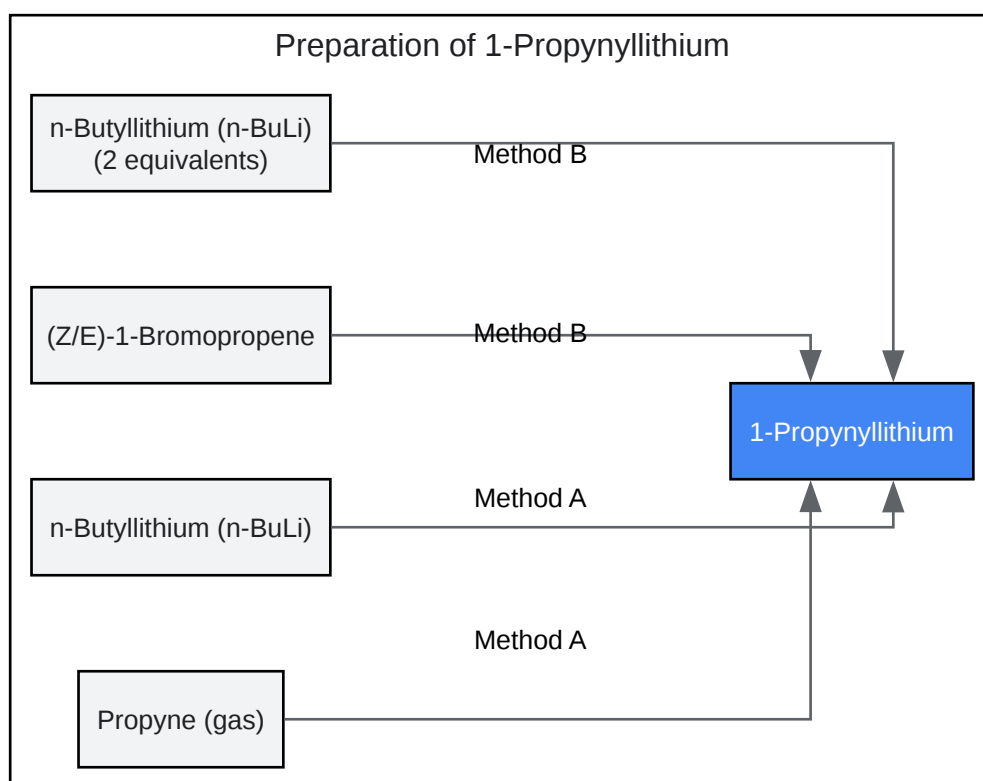
This historic route involves bubbling propyne gas through a solution of an organolithium reagent, such as n-butyllithium, in an appropriate solvent like tetrahydrofuran (THF) at low temperatures.[2][4]

- Reaction: $\text{CH}_3\text{C}\equiv\text{CH} + \text{n-BuLi} \rightarrow \text{CH}_3\text{C}\equiv\text{CLi} + \text{BuH}$
- Protocol: Propyne gas is passed through a solution of n-butyllithium in THF, typically at -78°C . [4] The reaction is monitored until the consumption of the starting materials.

Method B: From (Z/E)-1-Bromopropene

A more expeditious and common laboratory-scale synthesis involves the reaction of (Z/E)-1-bromopropene with two equivalents of n-butyllithium.[2]

- Reaction: $\text{CH}_3\text{CH}=\text{CHBr} + 2 \text{ BuLi} \rightarrow \text{CH}_3\text{C}\equiv\text{CLi} + 2 \text{ BuH} + \text{LiBr}$ [2]
- Protocol: A solution of (Z/E)-1-bromopropene in anhydrous THF is cooled to -78°C under an inert atmosphere. Two equivalents of n-butyllithium in hexanes are added dropwise, and the mixture is stirred at this temperature to generate the **1-propynyllithium** solution.



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Caption: Synthetic routes to **1-Propynyllithium**.

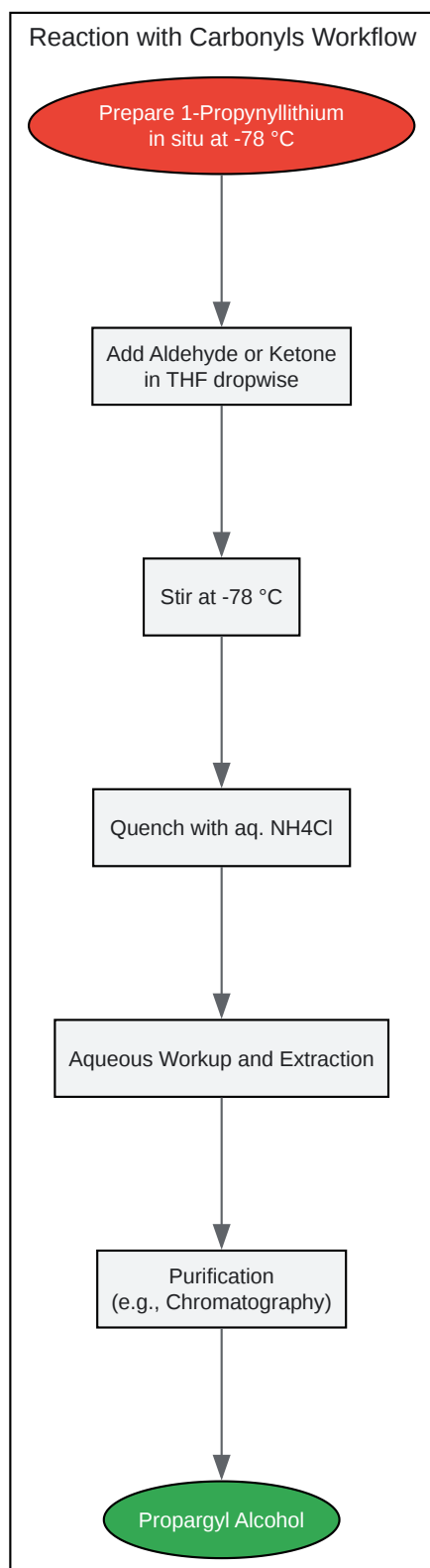
Reactivity and Applications in Synthesis

1-Propynyllithium is a potent nucleophile that readily participates in a variety of carbon-carbon bond-forming reactions.^[4] Its utility is prominent in the synthesis of complex organic molecules, including natural products and pharmaceuticals.

Reactions with Carbonyl Compounds

1-Propynyllithium adds to aldehydes and ketones to furnish secondary and tertiary propargyl alcohols, respectively.^[2] These reactions are fundamental in extending carbon chains and introducing functionality.

- General Reaction:
 - With Aldehydes: $\text{RCHO} + \text{CH}_3\text{C}\equiv\text{CLi} \rightarrow \text{RCH(OH)C}\equiv\text{CCH}_3$
 - With Ketones: $\text{R}_2\text{CO} + \text{CH}_3\text{C}\equiv\text{CLi} \rightarrow \text{R}_2\text{C(OH)C}\equiv\text{CCH}_3$
- Experimental Workflow:
 - The solution of **1-propynyllithium**, prepared in situ, is maintained at a low temperature (typically -78 °C).
 - The aldehyde or ketone, dissolved in an appropriate solvent like THF, is added dropwise to the stirred solution of **1-propynyllithium**.
 - The reaction is allowed to proceed for a specified time before being quenched with an aqueous solution, such as saturated ammonium chloride.
 - Standard aqueous workup and purification by chromatography yield the desired propargyl alcohol.



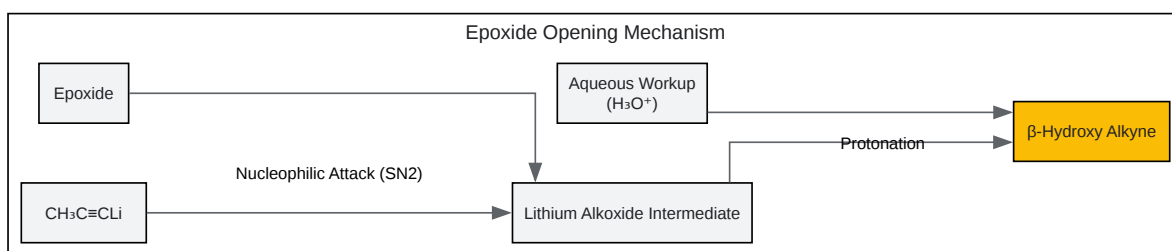
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Caption: General workflow for the reaction of **1-propynyllithium** with aldehydes and ketones.

Reactions with Epoxides

1-Propynyllithium is a strong nucleophile capable of opening epoxide rings. This reaction proceeds via an S_N2 mechanism, with the nucleophile attacking the less sterically hindered carbon of the epoxide. This stereoselective reaction is valuable for the synthesis of complex alcohols.

- General Reaction: The reaction of **1-propynyllithium** with an epoxide, followed by an aqueous workup, yields a β -hydroxy alkyne.



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Caption: Mechanism of epoxide ring-opening by **1-propynyllithium**.

Safety and Handling

1-Propynyllithium is a pyrophoric solid that reacts violently with water and is flammable.[2] It must be handled under a dry, inert atmosphere (e.g., argon or nitrogen) at all times to prevent decomposition and potential fire hazards.[1][4] Appropriate personal protective equipment, including flame-retardant laboratory coats, safety glasses, and gloves, should be worn. All operations should be conducted in a well-ventilated fume hood.

Conclusion

1-Propynyllithium is a versatile and powerful reagent in organic synthesis, enabling the construction of complex molecular architectures through the formation of new carbon-carbon bonds. A thorough understanding of its properties, preparation, and reactivity is essential for its

safe and effective use in research and development, particularly in the field of medicinal chemistry and drug discovery. The protocols and data presented in this guide are intended to provide a solid foundation for scientists working with this important organolithium compound.

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